

# biodegradability comparison of Undecane-1,11-diol based polymers

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

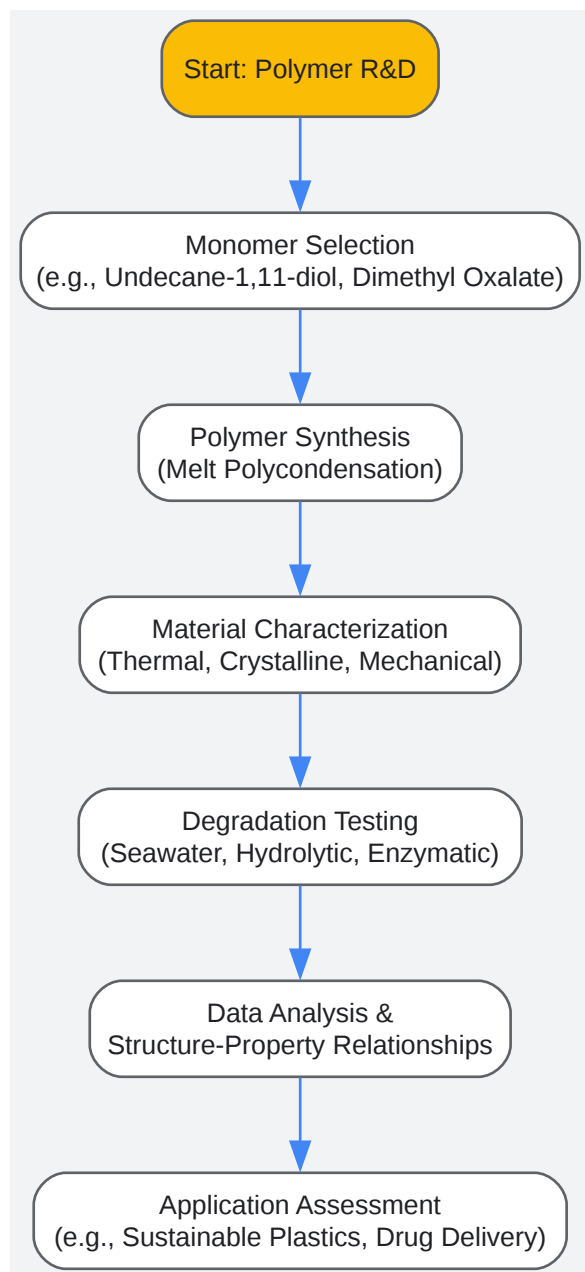
[Get Quote](#)

## Undecane-1,11-diol in Polymer Science

**Undecane-1,11-diol** (chemical formula:  $C_{11}H_{24}O_2$ ) is a long-chain aliphatic diol, meaning it has hydroxyl groups (-OH) at both ends of an 11-carbon chain [1]. Its primary role in polymer development is as a **monomer**, a building block for creating polyesters.

This diol is used to synthesize a class of polymers known as **poly(n-alkylene oxalate)s (PAOx)** [2]. In this context, it reacts with oxalic acid (or its derivatives) to form a polymer chain. The length of the diol's carbon chain is a critical factor that influences the final polymer's properties, including its melting point, crystallization behavior, and crucially, its degradation rate [2].

The following diagram outlines the general workflow for developing and evaluating such polymers, as described in the literature.



[Click to download full resolution via product page](#)

## Key Experimental Protocols

While specific protocols for **undecane-1,11-diol** polymers are not fully detailed in the search results, the general methodologies for creating and testing this class of polymers are as follows:

- **Polymer Synthesis:** The common method is **melt polycondensation** [2]. This typically involves:

- **Transesterification:** A diester (like dimethyl oxalate) is reacted with a diol (like **undecane-1,11-diol**) at high temperatures (e.g., 180°C) under an inert nitrogen atmosphere. A catalyst, often tetrabutyl titanate (TBT), is used to facilitate the reaction.
- **Polycondensation:** The pressure is reduced (e.g., below 100 Pa), and the temperature is increased (e.g., to 220°C) to remove byproducts (like methanol) and build the polymer's molecular weight [2].
- **Degradation Testing:** A key metric for these polymers is **seawater degradation**, given their potential to address marine plastic pollution.
  - **Sample Preparation:** Polymer films are prepared and cut into specific dimensions (e.g., 20 mm x 20 mm).
  - **Exposure:** Samples are immersed in natural seawater, which is aerated and maintained at a constant temperature (e.g., 25°C or 40°C) to simulate environmental conditions.
  - **Monitoring:** The degradation process is tracked over time by monitoring the **weight loss** of the samples and analyzing changes in their surface morphology and chemical structure [2].

## Comparative Data and Properties

The table below summarizes the general relationship between diol chain length and polymer properties, as indicated by research on poly(n-alkylene oxalate)s. Note that this is a conceptual framework based on the search results, as specific quantitative data for **undecane-1,11-diol** polymers was not available.

Polymer Property	Influence of Diol Chain Length	Context from Research
<b>Biodegradation Rate</b>	Generally decreases as chain length increases [2]	Shorter chains (e.g., from ethylene glycol) have higher degradation rates. Longer chains (e.g., from undecanediol) offer greater hydrophobicity and slower degradation [2].
<b>Crystallinity &amp; Melting Point</b>	Exhibits "odd-even" fluctuation and is highly tunable [2]	The melting point and crystallization behavior are significantly influenced by the number of methylene groups in the diol, allowing for property design [2].
<b>Seawater Degradation</b>	PAOx class shows high potential compared to PLA or PHA [2]	The easily hydrolyzable oxalate linkage in the polymer backbone makes PAOx promising for seawater degradation, a key advantage over some commercial bioplastics [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - undecane , 1 - 11 (CHEBI:131330) diol [ebi.ac.uk]

2. Development of poly(n-alkylene oxalate)s toward a new ... [sciencedirect.com]

To cite this document: Smolecule. [biodegradability comparison of Undecane-1,11-diol based polymers]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b571510#biodegradability-comparison-of-undecane-1-11-diol-based-polymers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)